

TM5441 solubility issues DMSO concentration

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Compound Focus: TM5441

CAS No.: 1190221-43-2

Cat. No.: S545470

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TM5441 Solubility & Reconstitution Guide

The table below summarizes the key physicochemical and solubility data for **TM5441** to aid in your experimental planning [1].

Parameter	Specification / Value
Molecular Weight	428.82 g/mol [1]
CAS Number	1190221-43-2 [1]
Recommended Solvent	DMSO [1]
Solubility in DMSO	100 mg/mL (233.20 mM) [1]
Recommended Stock Concentration	10 mM (ready-to-use solution available) [1]
Formats Available	Solid, 10 mM solution in DMSO, "Solid + Solvent" kit [1]

Frequently Asked Questions & Troubleshooting

Here are solutions to common problems researchers encounter when working with **TM5441**.

Q1: What is the best solvent for TM5441, and how should I prepare the stock solution?

- **Answer: DMSO is the recommended solvent for TM5441** [1]. To prepare a 100 mg/mL stock solution, add 1 mL of pure, anhydrous DMSO directly to a 100 mg vial of **TM5441** solid. Gently vortex or sonicate to ensure complete dissolution [1] [2].
- **Critical Precaution:** Use a fresh, moisture-free bottle of DMSO. Contaminating moisture can accelerate compound degradation or cause insolubility [2].

Q2: My TM5441 precipitates when I add the DMSO stock to my aqueous cell culture medium. How can I prevent this?

- **Answer:** This is a common issue with organic compounds. Directly adding a highly concentrated DMSO stock to an aqueous buffer often causes the compound to crash out of solution [2].
 - **Solution:** Perform serial dilutions. First, dilute your concentrated DMSO stock further in pure DMSO to create an intermediate concentration. Then, add this intermediate dilution to your buffer or culture medium. This gradual reduction in DMSO concentration helps keep **TM5441** in solution [2].
 - **DMSO Tolerance:** Most cell cultures can tolerate a final DMSO concentration of **up to 0.1%** without significant adverse effects. Always include a vehicle control with the same final DMSO concentration in your experiments [2].

Q3: How should I store TM5441 stock solutions, and what is their stability?

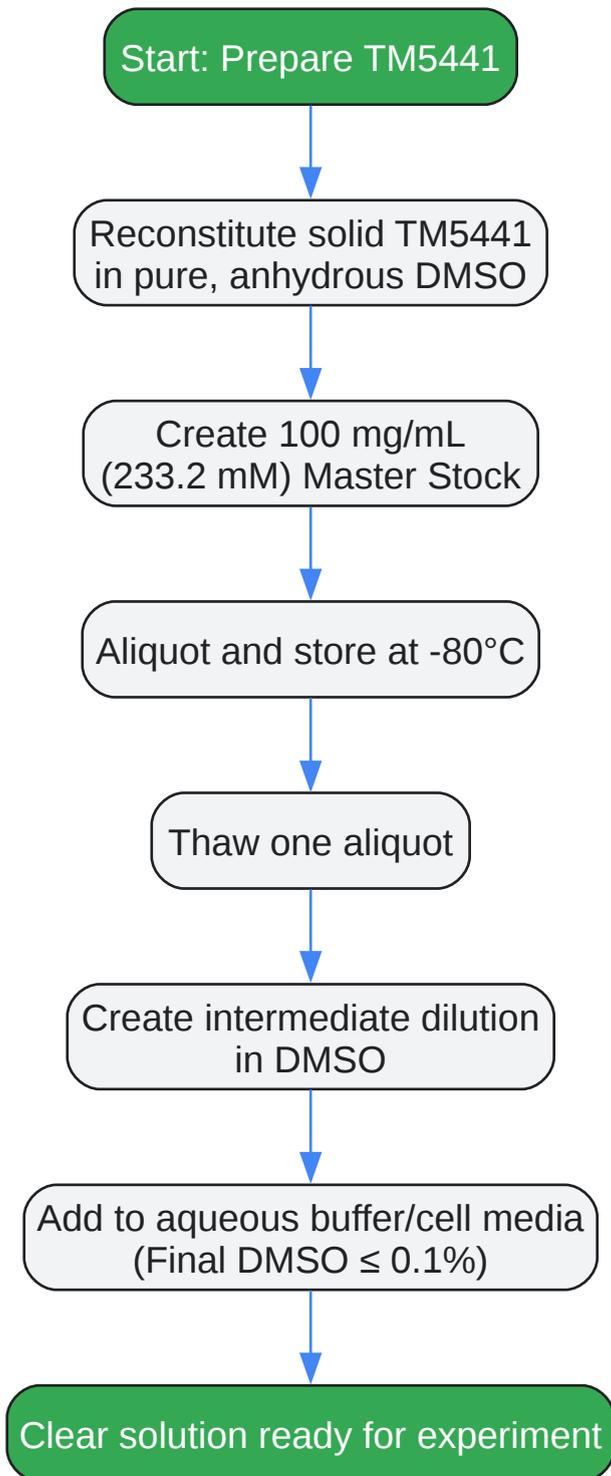
- **Answer:** Proper storage is critical for maintaining potency.
 - **Stock Solution:** Aliquot the DMSO stock solution and store it at **-80°C for 2 years or at -20°C for 1 year** [1]. Avoid repeated freeze-thaw cycles.
 - **Solid Powder:** For long-term stability, store the lyophilized powder at the recommended temperature, which is typically **-20°C or lower** [2]. It can be shipped at room temperature, but should be transferred to cold storage upon arrival [2].

Q4: How can I confirm the concentration of my TM5441 stock solution?

- **Answer:** While the product data sheet provides the concentration, you can verify it using **spectrophotometry** and **Beer's Law ($A = \epsilon bc$)** [2].
 - You need to know the molar absorptivity (ϵ) of **TM5441** at a specific wavelength. If this value is not provided by the supplier, you can contact their technical support.
 - Once ϵ is known, measure the absorbance (A) of your solution in a cuvette with a known pathlength (b , typically 1 cm). The concentration (c) can then be calculated using the formula: $c = A / (\epsilon * b)$ [2].

Experimental Workflow for Solubility Assurance

The following diagram illustrates the recommended procedure for preparing and using **TM5441** to avoid precipitation issues:



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In Vivo Dosing Protocol from Literature

For your reference, here is a standard protocol for oral administration of **TM5441** in pre-clinical mouse models, as commonly cited in the literature [1] [3] [4].

Parameter	Specification
Standard Dose	20 mg/kg body weight [1] [3] [5]
Alternative Dose	15 mg/kg body weight [6]
Frequency	Daily administration [1]
Common Vehicle	Dissolved in DMSO, then incorporated into palatable food like peanut butter and honey mixture [4]
Reported Peak Plasma Concentration	~11.4 μ M (achieved 1 hour post-administration) [1] [4]

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